

# 8,9-Dihydrobenz[a]anthracene-d9 safety data sheet and handling precautions

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## Compound of Interest

Compound Name: 8,9-Dihydrobenz[a]anthracene-d9

Cat. No.: B15559828

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## Technical Guide: Safety and Handling of 8,9-Dihydrobenz[a]anthracene-d9

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the safety data and handling precautions for **8,9-Dihydrobenz[a]anthracene-d9**. As a specific Safety Data Sheet (SDS) for this deuterated compound is not readily available, this guide synthesizes information from the SDSs of structurally related polycyclic aromatic hydrocarbons (PAHs) and deuterated analogues. The provided protocols and data should be considered as a baseline for safe laboratory practices.

## Compound Identification and Properties

**8,9-Dihydrobenz[a]anthracene-d9** is a deuterated form of 8,9-Dihydrobenz[a]anthracene, a polycyclic aromatic hydrocarbon.<sup>[1]</sup> While specific quantitative data for the deuterated form is limited, the properties of the parent compound and related anthracenes provide a strong indication of its characteristics.

Table 1: Physical and Chemical Properties

Property	Value	Source
Molecular Formula	C <sub>18</sub> H <sub>5</sub> D <sub>9</sub>	Clearsynth
Molecular Weight	239.36 g/mol	Clearsynth
Appearance	Likely a solid	General knowledge
Storage Temperature	-20°C recommended	MedChemExpress[2]

Note: Data is based on available information for **8,9-Dihydrobenz[a]anthracene-d9** and related compounds.

## Hazard Identification and Toxicological Data

As a member of the PAH family, **8,9-Dihydrobenz[a]anthracene-d9** should be handled as a potentially hazardous substance. The parent compound, Benz[a]anthracene, is known to be a carcinogen.[3] Deuteration is not expected to significantly alter the hazardous nature of the molecule.

Table 2: Toxicological Profile (Based on Benz[a]anthracene)

Hazard Classification	Description	Source
Carcinogenicity	Known to the State of California to cause cancer (Prop. 65)	Sigma-Aldrich[3]
Acute Toxicity	No specific data available for 8,9-Dihydrobenz[a]anthracene-d9. Handle with care to avoid exposure.	
Environmental Hazard	Very toxic to aquatic life with long lasting effects.	Sigma-Aldrich[3]

## Experimental Protocols for Safe Handling

Adherence to strict safety protocols is mandatory when working with **8,9-Dihydrobenz[a]anthracene-d9**.

## Personal Protective Equipment (PPE)

- **Gloves:** Wear suitable chemical-resistant gloves (e.g., nitrile) tested according to EN 374. Dispose of contaminated gloves after use.[3]
- **Eye Protection:** Use safety goggles with side protection.[4]
- **Lab Coat:** A lab coat must be worn to prevent skin contact.
- **Respiratory Protection:** If working with the solid form where dust may be generated, or with solutions that may produce aerosols, use a particle respirator (e.g., P95) or a higher-level respirator as appropriate.[5]

## Handling and Storage

- **Ventilation:** Use only in a well-ventilated area, preferably within a chemical fume hood.[2][6]
- **Avoiding Contamination:** Avoid inhalation, and contact with eyes and skin.[2] Do not eat, drink, or smoke in the handling area.[6]
- **Storage:** Keep the container tightly sealed in a cool, dry, and well-ventilated place.[2][6] Protect from light.[6] Recommended storage is at -20°C.[2]
- **Incompatible Materials:** Avoid contact with strong oxidizing agents.[6]

## First-Aid Measures

- **Inhalation:** Move the person to fresh air. If breathing is difficult, give oxygen. Seek immediate medical attention.[5][6]
- **Skin Contact:** Immediately wash the affected area with soap and plenty of water. Remove contaminated clothing. Seek medical attention if irritation persists.[5][6]
- **Eye Contact:** Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing and seek immediate medical attention.[6][7]

- Ingestion: Do NOT induce vomiting. Rinse mouth with water and seek immediate medical attention.[\[5\]](#)[\[6\]](#)

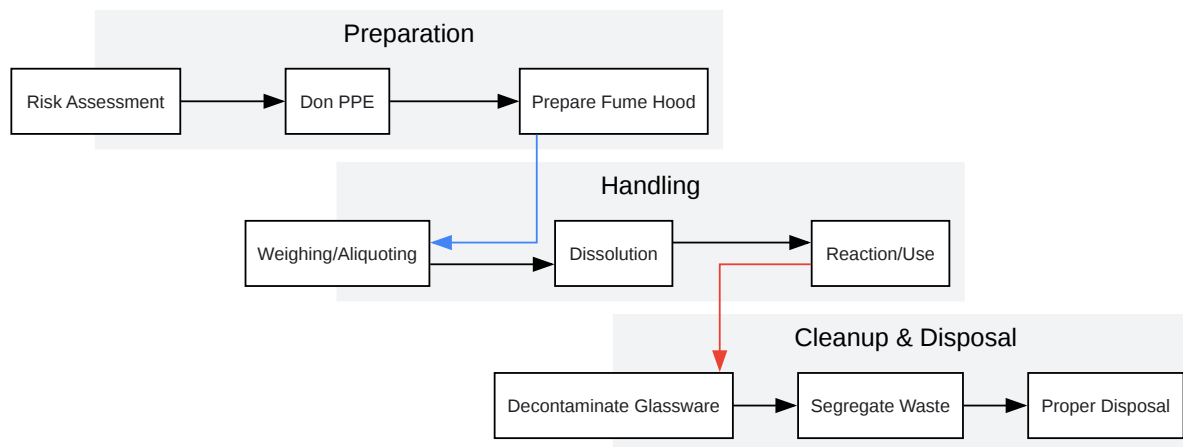
## Spill and Waste Disposal

- Spill Containment: In case of a spill, prevent further leakage. Absorb solutions with an inert liquid-binding material. For solid spills, sweep up carefully to avoid dust formation.[\[2\]](#)[\[5\]](#)
- Cleaning: Decontaminate surfaces by scrubbing with a suitable solvent like alcohol.[\[2\]](#)
- Disposal: Dispose of waste material in accordance with local, state, and federal regulations. Do not allow the product to enter drains or water courses.[\[2\]](#)[\[3\]](#)

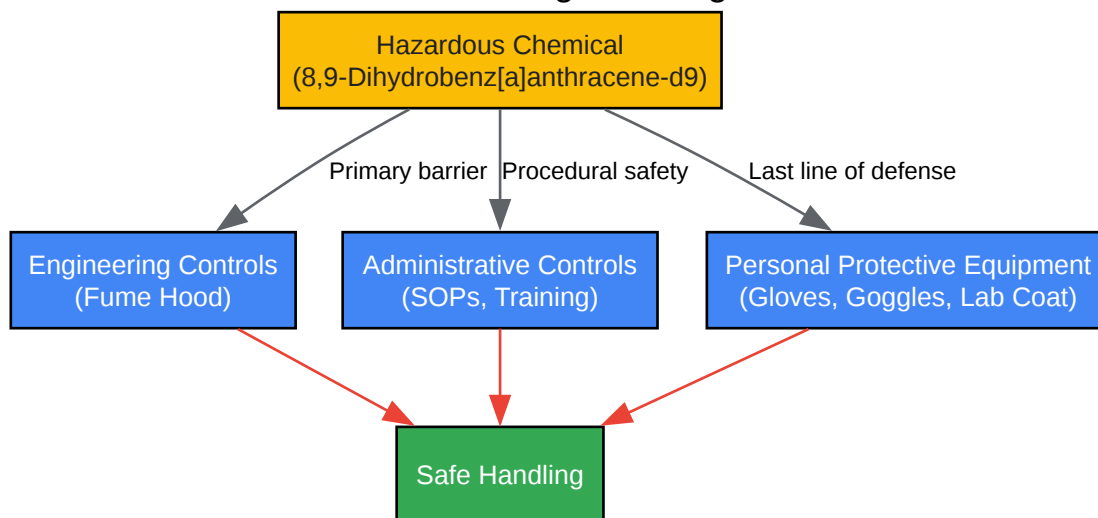
## Workflow and Logical Relationships

The following diagrams illustrate the safe handling workflow and the logical relationships in hazard mitigation.

## Safe Handling Workflow for 8,9-Dihydrobenz[a]anthracene-d9



## Hazard Mitigation Logic

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